

Copper-Catalyzed Synthesis of Substituted Isoquinolines: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Methoxyisoquinolin-6-amine

CAS No.: 347146-47-8

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The isoquinoline scaffold is a privileged structural motif present in a wide array of natural products and pharmacologically active compounds, exhibiting diverse biological activities. The development of efficient and versatile methods for the synthesis of substituted isoquinolines is therefore of significant interest in medicinal chemistry and drug discovery. Copper-catalyzed reactions have emerged as a powerful and cost-effective approach for the construction of these important N-heterocycles, offering advantages such as low toxicity and high efficiency.^[1] This document provides detailed application notes and experimental protocols for two distinct copper-catalyzed methods for the synthesis of substituted isoquinolines.

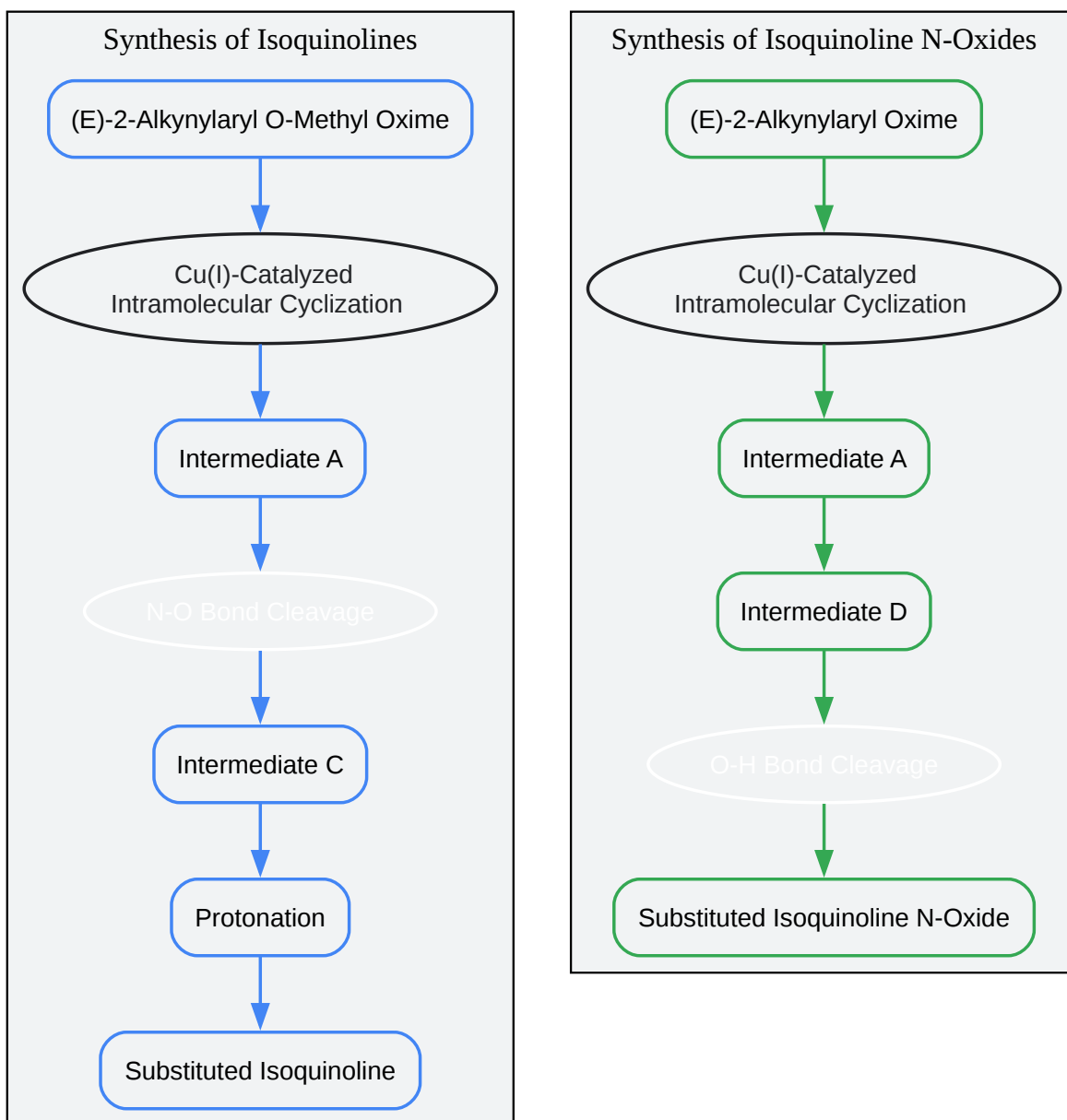
Method 1: Intramolecular Cyclization of (E)-2-Alkynylaryl Oxime Derivatives in Water

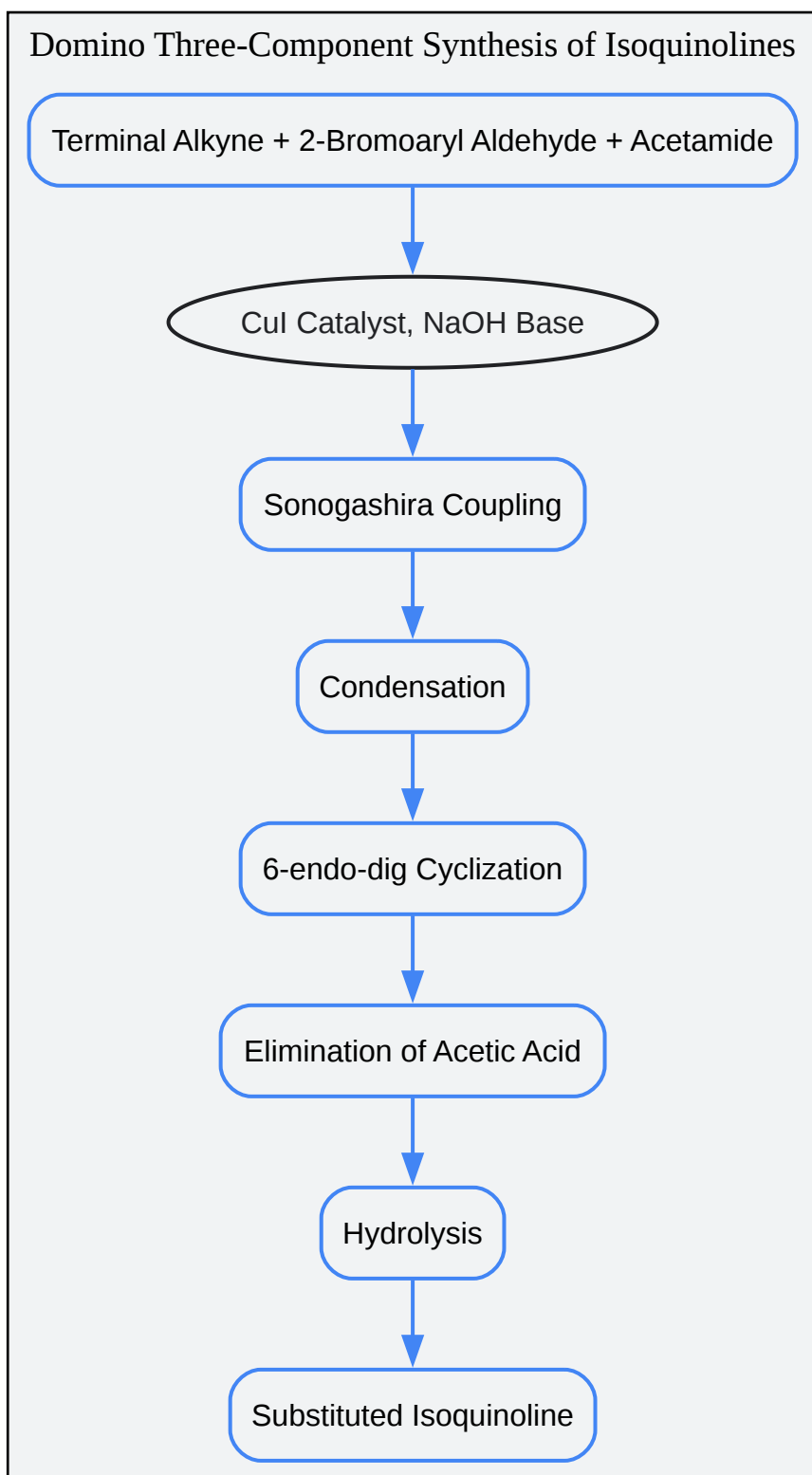
This method offers a highly efficient and environmentally friendly route to substituted isoquinolines and isoquinoline N-oxides through a copper(I)-catalyzed intramolecular cyclization. A key feature of this protocol is the use of water as a green solvent and the

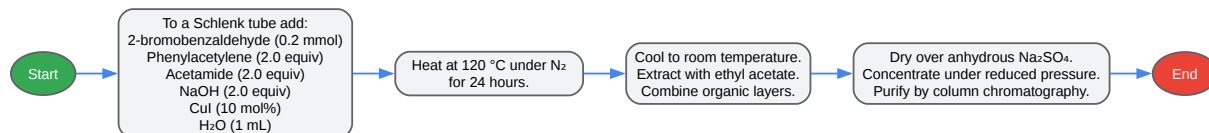
selective synthesis of either isoquinolines or isoquinoline N-oxides by the simple modification of the oxime protecting group.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Reaction Principle

The reaction proceeds via a Cu(I)-catalyzed intramolecular cyclization of an (E)-2-alkynylaryl oxime derivative. When the oxime is protected (e.g., as a methyl ether), cleavage of the N-O bond leads to the formation of the isoquinoline. Conversely, when the oxime is unprotected ($R^1 = H$), cleavage of the O-H bond results in the formation of the isoquinoline N-oxide.[\[3\]](#)[\[6\]](#)







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